

# A Comprehensive Technical Guide to 15-Crown-5 for Researchers

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## Compound of Interest

Compound Name: 15-Crown-5

Cat. No.: B104581

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This whitepaper provides a detailed overview of the fundamental properties, experimental protocols, and key applications of **15-Crown-5**, a versatile macrocyclic ether essential for various scientific disciplines, including chemistry, biology, and materials science. This guide is intended for researchers, scientists, and professionals in drug development seeking a thorough understanding of this important compound.

## Core Properties of 15-Crown-5

**15-Crown-5**, with the chemical formula  $(C_2H_4O)_5$ , is a cyclic pentamer of ethylene oxide.<sup>[1]</sup> It functions as a crown ether, a class of compounds known for their ability to selectively bind specific cations within their central cavity. This unique characteristic makes **15-Crown-5** an invaluable tool in a multitude of research and industrial applications.

## Physical and Chemical Data

The fundamental physical and chemical properties of **15-Crown-5** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>5</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	220.26 g/mol	
Appearance	Colorless to faintly yellow, clear viscous liquid	
Density	1.113 g/mL at 20 °C	
Boiling Point	93-96 °C at 0.05 mmHg	
Melting Point	-20 °C	
Refractive Index (n <sub>20/D</sub> )	1.465	
Solubility	Miscible with water and various organic solvents	
CAS Number	33100-27-5	

## Cation Binding and Selectivity

A defining feature of **15-Crown-5** is its ability to form stable complexes with various cations. The cavity of the **15-Crown-5** molecule is particularly well-suited for the sodium cation (Na<sup>+</sup>), leading to high selectivity for this ion. The stability of these complexes is quantified by the stability constant (log K), which is influenced by the solvent system.

## Stability Constants (log K) of 15-Crown-5 with Alkali Metal Cations

The following table presents the logarithm of the stability constants for the 1:1 complexes of **15-Crown-5** with several alkali metal cations in different solvents.

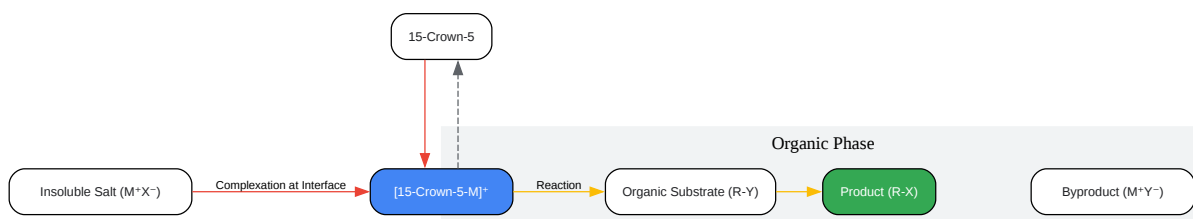
Cation	Solvent	log K	Citations
Li <sup>+</sup>	Propylene Carbonate	>4	
Na <sup>+</sup>	Propylene Carbonate	3.39	
K <sup>+</sup>	Propylene Carbonate	2.64	
Rb <sup>+</sup>	Propylene Carbonate	1.95	
Cs <sup>+</sup>	Propylene Carbonate	1.65	
Na <sup>+</sup>	Acetonitrile	3.28	
K <sup>+</sup>	Acetonitrile	2.50	
Na <sup>+</sup>	Methanol	3.33	
K <sup>+</sup>	Methanol	2.68	

## Key Applications and Experimental Protocols

**15-Crown-5** is utilized in a wide range of applications, primarily due to its cation-binding capabilities. It is extensively used as a phase transfer catalyst, in the construction of ion-selective electrodes, and as a complexing agent in organic synthesis.

### Phase Transfer Catalysis

**15-Crown-5** can facilitate reactions between reactants in immiscible phases (e.g., a solid and a liquid) by transporting a cation from one phase to another. This "solubilizes" the cation's counter-anion in the organic phase, rendering it highly reactive.



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Caption: Mechanism of **15-Crown-5** as a phase transfer catalyst.

## Experimental Protocol: Williamson Ether Synthesis using **15-Crown-5**

The Williamson ether synthesis is a classic organic reaction for the formation of ethers. The use of **15-Crown-5** as a phase transfer catalyst can significantly improve the reaction rate and yield, especially when using solid inorganic bases.

Materials:

- Alkyl halide (e.g., 1-bromobutane)
- Alcohol (e.g., benzyl alcohol)
- Potassium hydroxide (KOH) pellets
- **15-Crown-5**
- Anhydrous toluene

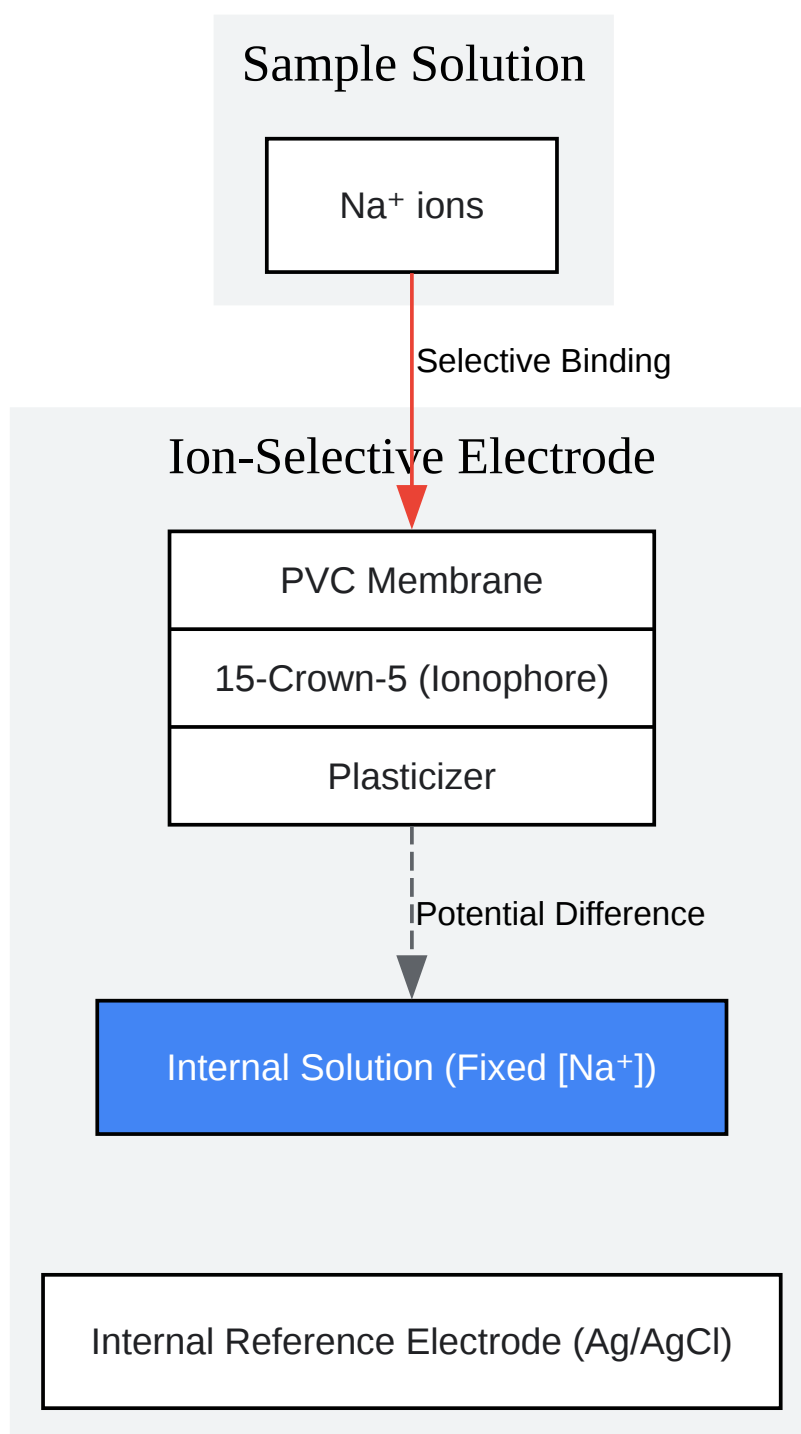
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, etc.)
- Equipment for extraction and purification (separatory funnel, rotary evaporator, chromatography supplies)

#### Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add potassium hydroxide pellets (1.2 equivalents).
- Add the alcohol (1.0 equivalent) and anhydrous toluene.
- Add a catalytic amount of **15-Crown-5** (e.g., 0.05 equivalents).
- Stir the mixture vigorously at room temperature for 15 minutes.
- Add the alkyl halide (1.1 equivalents) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the desired ether.

## Ion-Selective Electrodes

The selective binding of **15-Crown-5** to  $\text{Na}^+$  makes it an excellent ionophore for the fabrication of sodium-selective electrodes. These electrodes are used to measure the concentration of sodium ions in various samples, including biological fluids.



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Caption: Schematic of a **15-Crown-5** based ion-selective electrode.

## Experimental Protocol: Determination of Cation Binding Constant by Conductometric Titration

Conductometric titration is a common method to determine the stability constant of a crown ether-cation complex. The principle relies on the change in molar conductivity of a salt solution upon the addition of the crown ether.

Materials:

- A salt of the cation of interest (e.g., NaCl)
- **15-Crown-5**
- A suitable solvent (e.g., acetonitrile)
- Conductivity meter and cell
- Microburette
- Volumetric flasks

Procedure:

- Prepare a stock solution of the metal salt of a known concentration (e.g.,  $1 \times 10^{-3}$  M) in the chosen solvent.
- Prepare a stock solution of **15-Crown-5** of a known, higher concentration (e.g.,  $2 \times 10^{-2}$  M) in the same solvent.
- Place a known volume of the metal salt solution into the conductivity cell and measure the initial molar conductivity.
- Titrate the salt solution by adding small, precise aliquots of the **15-Crown-5** solution using a microburette.
- Record the molar conductivity after each addition and equilibration.
- Continue the titration until the molar ratio of [**15-Crown-5**]/[Cation] is approximately 2-3.

- Plot the molar conductivity as a function of the molar ratio.
- The stability constant (K) can be calculated by fitting the experimental data to a suitable binding model using non-linear regression analysis.

## Conclusion

**15-Crown-5** is a powerful and versatile tool for researchers across numerous scientific fields. Its well-defined structure and selective cation binding properties enable a wide range of applications, from facilitating complex organic syntheses to the development of sensitive analytical devices. This guide provides a foundational understanding of its core properties and practical methodologies to aid in its effective application in the laboratory.

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## References

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